

Essential Safety and Handling Guide for 3-Mercaptopropionate and its Derivatives

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Compound of Interest

Compound Name: 3-Mercaptopropionate

Cat. No.: B1240610

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This guide provides crucial safety and logistical information for handling **3-Mercaptopropionate**, including its common forms such as 3-Mercaptopropionic acid and its esters (e.g., Methyl **3-mercaptopropionate**, Ethyl **3-mercaptopropionate**). The following procedures are based on available safety data sheets for these related compounds and are intended to provide a comprehensive framework for safe laboratory operations.

Immediate Safety Concerns: **3-Mercaptopropionate** and its derivatives are characterized by a strong, unpleasant stench.^{[1][2][3][4]} Primary hazards associated with these chemicals include serious eye irritation, skin irritation or burns, and toxicity if swallowed or inhaled.^{[1][2][5][6]}

Personal Protective Equipment (PPE)

Proper selection and use of personal protective equipment are paramount to ensure safety.

PPE Category	Recommendation	Rationale
Eye and Face Protection	Chemical splash goggles. A face shield (minimum 8-inch) should be worn in addition to goggles when there is a risk of splashing.[2][3][4]	Protects against splashes that can cause serious eye damage or irritation.[1][5][6]
Hand Protection	Chemically resistant gloves (e.g., Nitrile, Neoprene, or Butyl rubber).[3][6]	Prevents skin contact which can cause irritation or burns.[2][6]
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.[3]	Provides a barrier against accidental spills and splashes.[3]
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood.[3][5] If engineering controls are insufficient, a NIOSH-approved respirator with an organic vapor cartridge is recommended.[3] For spills or emergencies, a self-contained breathing apparatus (SCBA) may be necessary.[2][4]	Minimizes inhalation of vapors, which can be harmful or fatal and have a strong odor.[1][5][6]

Operational Plan: Safe Handling and Storage

Adherence to proper handling and storage protocols is critical for maintaining a safe laboratory environment.

Handling Procedures:

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[5][7]

- Ventilation: Always work in a well-ventilated area, with a chemical fume hood being the preferred engineering control.[3][5]
- Avoiding Contact: Avoid contact with eyes, skin, and clothing.[1][2] Do not breathe mists or vapors.[5]
- Hygiene: Wash hands thoroughly after handling and before breaks.[1][2] Do not eat, drink, or smoke in the work area.[4][6] Contaminated work clothing should not be allowed out of the workplace.
- Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition as some derivatives are combustible liquids.[1][5]

Storage Procedures:

- Store in a tightly closed, original container in a dry, cool, and well-ventilated place.[1][4][5]
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[1][5]
- Store in a corrosives area if handling 3-Mercaptopropionic acid.[8]

Emergency Protocols

Spill Response:

- Evacuate and Ventilate: Evacuate the immediate area and ensure adequate ventilation.[2][9]
- Control Ignition Sources: Remove all sources of ignition.[10]
- Containment: Use an inert absorbent material (e.g., vermiculite, sand) to contain the spill.[2][9][10] Do not allow the spill to enter drains or waterways.[2][6]
- Collection: Collect the absorbed material using spark-proof tools and place it in a suitable, sealed container for hazardous waste.[10][11]
- Decontamination: Clean the spill area thoroughly.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[6\]](#)

Disposal Plan

Chemical waste must be disposed of in accordance with all local, state, and federal regulations.

Waste Collection:

- Collect all waste, including contaminated PPE and absorbent materials, in a designated, labeled, and sealed container for hazardous waste.[\[2\]](#)[\[9\]](#)

Disposal Method:

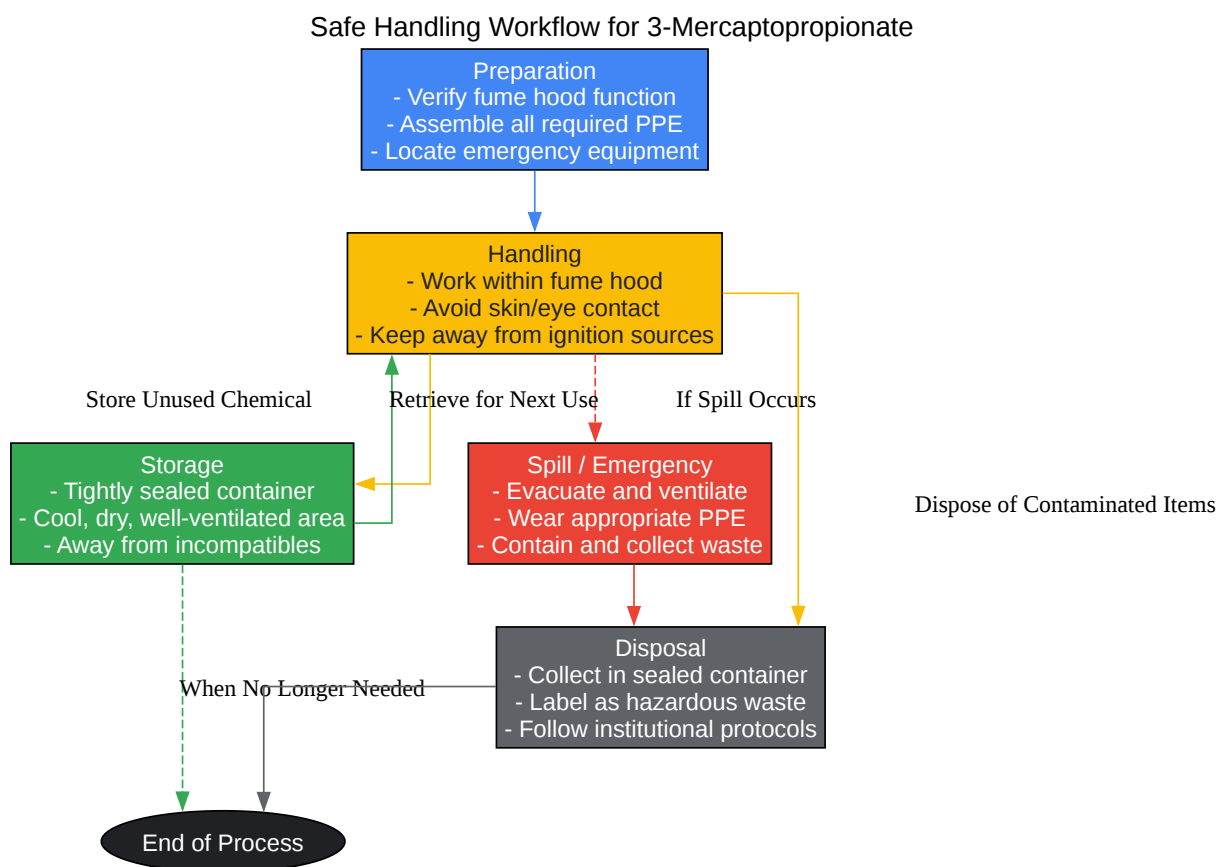
- Contact a licensed professional waste disposal service to dispose of the material.[\[4\]](#) The material may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[\[4\]](#)

Quantitative Data

The following table summarizes key physical and chemical properties for 3-Mercaptopropionic acid and its ethyl ester. This data is for reference and should be used as a general guideline.

Property	3-Mercaptopropionic acid	Ethyl 3-mercaptopropionate
CAS Number	107-96-0[9]	5466-06-8[1]
Molecular Formula	C3H6O2S[9]	C5H10O2S[7]
Molecular Weight	106.14 g/mol [9]	134.20 g/mol [7]
Boiling Point	110 - 111 °C @ 15 mmHg[9]	75 - 76 °C @ 10 mmHg[9]
Flash Point	93 °C (199.4 °F)[9]	72 °C (161.6 °F)[1]
Specific Gravity	1.218[9]	1.059[9]

Workflow for Safe Handling of 3-Mercaptopropionate



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Caption: Logical workflow for the safe handling of **3-Mercaptopropionate**.

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